

Application Notes and Protocols: Synthesis of Barium Hydride from Elemental Barium and Hydrogen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium hydride (BaH₂)

Cat. No.: B083081

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium hydride (BaH₂) is a reactive inorganic compound that serves as a potent reducing agent and a precursor for various barium-containing materials. It is a salt-like (saline) hydride, consisting of Ba²⁺ and H⁻ ions. The synthesis of barium hydride is most commonly achieved through the direct reaction of elemental barium with hydrogen gas at elevated temperatures. This document provides detailed application notes and a comprehensive protocol for the synthesis of barium hydride, emphasizing safety procedures and quantitative data analysis.

Data Presentation

The synthesis of barium hydride via the direct reaction of elemental barium and hydrogen gas is influenced by several key parameters, including temperature, pressure, and reaction time. The following table summarizes the quantitative data from various reported methodologies.

| Parameter | Value Range | Remarks |
|----------------------|---|---|
| Reaction Temperature | 150–200 °C | Most commonly cited temperature range for direct synthesis. [1] [2] [3] |
| up to 400 °C | Used for heat treatment following an initial reaction at room temperature. [4] | |
| up to 800 °C | Employed in specific protocols for extended periods. | |
| Hydrogen Pressure | Atmospheric Pressure | The reaction can proceed at this pressure, though it may be less efficient. |
| 20 bar | Utilized for hydrogenation at room temperature over an extended period. [4] | |
| 27 bar | Specifically used for the synthesis of deuterated barium hydride (BaD ₂). | |
| Reaction Time | Several hours | General timeframe required for the reaction to proceed to completion. |
| 24 hours | Used in the synthesis of deuterated barium hydride at 180 °C and 27 bar. | |
| 2 days | For reactions conducted at room temperature and 20 bar H ₂ pressure. [4] | |
| Purity of Reactants | High Purity | Essential for both elemental barium and hydrogen gas to prevent side reactions. |

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of barium hydride.

Experimental Protocol

This protocol details the direct synthesis of barium hydride from elemental barium and hydrogen gas.

Materials and Equipment:

- High-purity elemental barium (ingots or powder)
- High-purity hydrogen gas ($\geq 99.999\%$)
- High-purity argon gas ($\geq 99.999\%$)
- Glovebox with an inert atmosphere (<1 ppm O_2 , <1 ppm H_2O)
- High-pressure reaction vessel (e.g., stainless steel autoclave) equipped with a thermocouple, pressure gauge, and gas inlet/outlet valves
- Tube furnace or heating mantle capable of reaching at least $500\text{ }^{\circ}\text{C}$
- Schlenk line for inert gas manipulation
- Appropriate personal protective equipment (PPE): flame-retardant lab coat, safety goggles, and gloves compatible with reactive metals.

Procedure:

- Preparation of Elemental Barium:
 - All handling of elemental barium must be performed under an inert atmosphere (e.g., in an argon-filled glovebox) to prevent oxidation.^[5]
 - If using barium ingots, cut them into small pieces to increase the surface area for reaction. If using barium powder, handle with extreme care to avoid dust formation.
 - Weigh the desired amount of elemental barium and place it into the reaction vessel.
- Assembly of the Reaction Apparatus:
 - Seal the reaction vessel securely inside the glovebox.
 - Remove the sealed vessel from the glovebox and connect it to a manifold system that allows for purging with inert gas and introduction of hydrogen.
 - Purge the reaction vessel multiple times with high-purity argon gas to remove any residual air.
- Hydrogenation Reaction:
 - Evacuate the reaction vessel and then introduce high-purity hydrogen gas to the desired pressure (e.g., 1 to 20 bar).
 - Begin heating the reaction vessel to the target temperature (e.g., 150-200 °C).^{[1][3]} The reaction is exothermic, so monitor the temperature and pressure closely.
 - Maintain the reaction at the set temperature and pressure for several hours, or until the pressure drop ceases, indicating the consumption of hydrogen gas. The exact duration will depend on the scale of the reaction, and the particle size of the barium.
- Cooling and Product Recovery:
 - After the reaction is complete, turn off the heater and allow the reaction vessel to cool to room temperature.

- Carefully and slowly vent the excess hydrogen gas in a well-ventilated fume hood.
- Purge the vessel with argon gas.
- Transfer the reaction vessel back into the inert atmosphere glovebox.
- Open the vessel and collect the barium hydride product, which should be a white to grayish crystalline solid.[\[1\]](#)[\[6\]](#)
- Storage:
 - Store the synthesized barium hydride in a tightly sealed container under an inert atmosphere (argon).[\[5\]](#) Barium hydride is highly reactive with air and moisture.[\[6\]](#)

Safety and Handling Precautions

The synthesis of barium hydride involves hazardous materials and conditions. Strict adherence to safety protocols is mandatory.

Elemental Barium:

- **Reactivity:** Barium is a highly reactive alkaline earth metal that reacts with air and water.[\[5\]](#) It is a flammable solid and may ignite spontaneously in air, especially if finely divided.[\[7\]](#)
- **Handling:** Always handle elemental barium in an inert, dry atmosphere such as an argon-filled glovebox.[\[5\]](#)
- **Storage:** Store under an inert gas or mineral oil in a tightly sealed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- **Personal Protective Equipment (PPE):** Wear a flame-retardant lab coat, chemical splash goggles, and appropriate gloves.[\[5\]](#)

Hydrogen Gas:

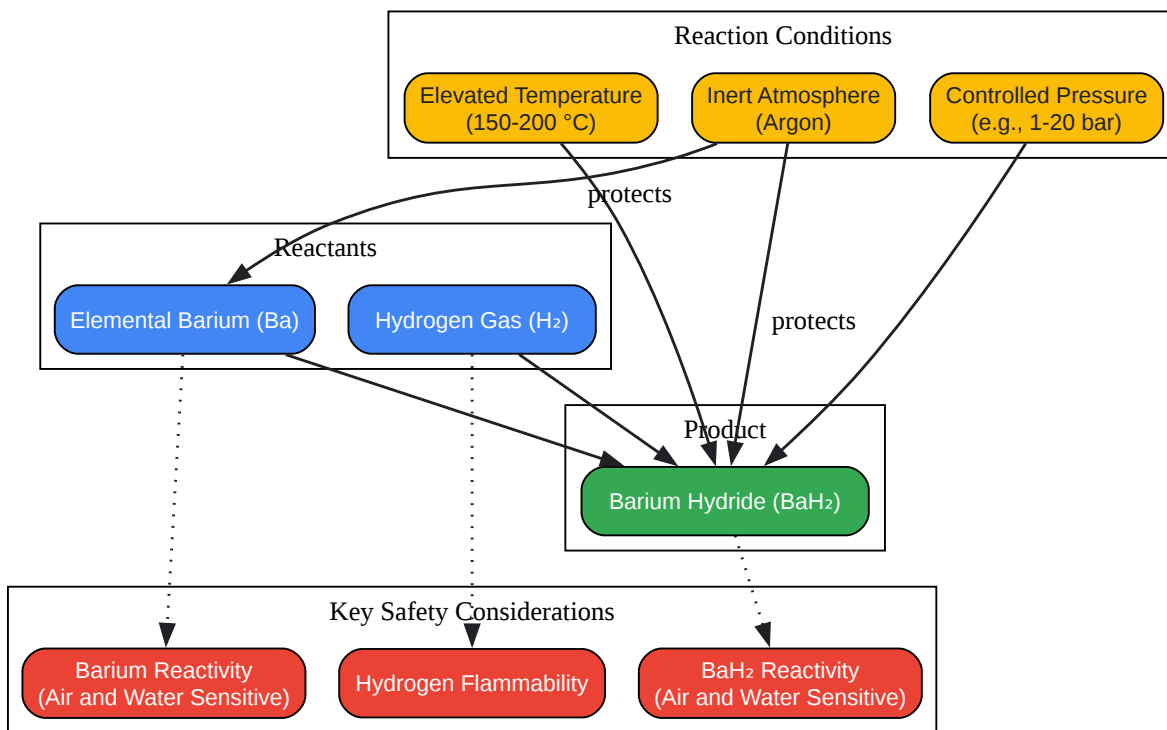
- **Flammability:** Hydrogen is an extremely flammable gas that forms explosive mixtures with air over a wide range of concentrations (4-74%).[\[8\]](#)

- Handling: Use in a well-ventilated area, away from ignition sources.[8] All equipment used with hydrogen must be properly grounded to prevent static discharge.
- Leak Detection: Hydrogen flames are nearly invisible. A flame detector may be necessary to identify a burning leak.[8] Leaks should be checked for using an appropriate leak detection solution.[8]

Barium Hydride:

- Reactivity: Barium hydride reacts vigorously with water to produce barium hydroxide and flammable hydrogen gas.[6] It is also reactive with oxygen and can be explosive when mixed with solid oxidants.[1][3]
- Toxicity: Barium hydride is harmful if swallowed or inhaled.[9][10]
- Handling: Handle exclusively in an inert atmosphere. Avoid creating dust.[9]
- First Aid:
 - Ingestion: Rinse mouth with water and seek immediate medical attention. Do not induce vomiting.[9]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek medical help.[11]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[9]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[9]
- Fire Extinguishing: In case of fire, use a Class D dry powder extinguisher. DO NOT USE WATER, carbon dioxide, or foam.[7]

Logical Relationships in Synthesis



[Click to download full resolution via product page](#)

Caption: Key relationships in the synthesis of barium hydride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Barium hydride (BaH_2) (EVT-294712) | 13477-09-3 [evitachem.com]
- 2. Barium hydride (BaH_2) | 13477-09-3 | Benchchem [benchchem.com]

- 3. Barium hydride - Wikipedia [en.wikipedia.org]
- 4. cymitquimica.com [cymitquimica.com]
- 5. Barium - ESPI Metals [espimetals.com]
- 6. webqc.org [webqc.org]
- 7. nj.gov [nj.gov]
- 8. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 9. chemicalbook.com [chemicalbook.com]
- 10. Page loading... [guidechem.com]
- 11. echemi.com [echemi.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of Barium Hydride from Elemental Barium and Hydrogen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083081#synthesis-of-barium-hydride-from-elemental-barium-and-hydrogen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

